

# Application Notes and Protocols: Proposed Total Synthesis of Banksialactone A

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## Compound of Interest

Compound Name: Banksialactone A

Cat. No.: B10820750

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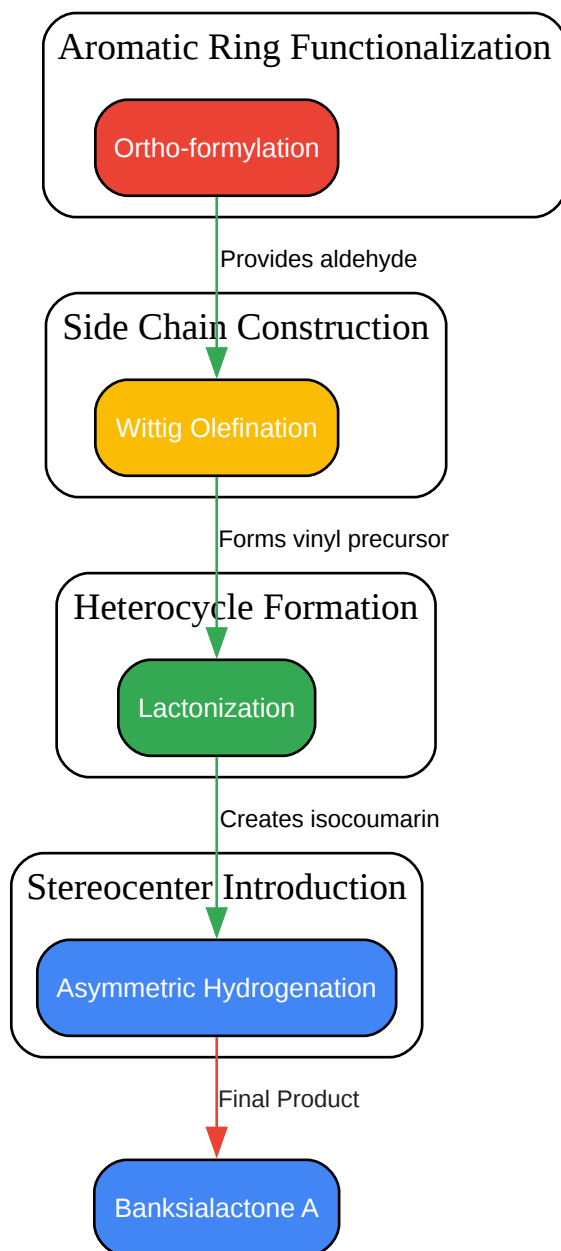
## Introduction

**Banksialactone A**, an isochromanone natural product, was first isolated from the Australian fungus *Aspergillus banksianus*.<sup>[1]</sup> It features a 3,4-dihydro-1H-2-benzopyran-1-one (isochromanone) core, substituted with a hydroxyl group at the 8-position, a methoxy group at the 6-position, and a methyl group at the 3-position.<sup>[2][3]</sup> While **Banksialactone A** itself has demonstrated weak biological activity, its core structure is considered a valuable scaffold for the development of new therapeutic agents. This document outlines a proposed total synthesis of **Banksialactone A**, based on established methodologies for the synthesis of substituted isochromanones. As no total synthesis of **Banksialactone A** has been published to date, this protocol provides a strategic approach for its chemical synthesis.

## Proposed Retrosynthetic Analysis

A retrosynthetic analysis of **Banksialactone A** suggests that the isochromanone core can be constructed through the cyclization of a suitably substituted 2-vinylbenzoic acid derivative. The stereocenter at the 3-position can be introduced via a stereoselective reduction of a corresponding isocoumarin or through an asymmetric conjugate addition to an  $\alpha,\beta$ -unsaturated ester. A plausible forward synthesis is detailed below.

## Overall Synthetic Workflow



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## References

- 1. Banksialactones and Banksiamarins: Isochromanones and Isocoumarins from an Australian Fungus, *Aspergillus banksianus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 3,4-Dihydro-8-hydroxy-6-methoxy-3-methyl-1H-2-benzopyran-1-one | C<sub>11</sub>H<sub>12</sub>O<sub>4</sub> | CID 93040 - PubChem [pubchem.ncbi.nlm.nih.gov]
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